

# An In-depth Technical Guide on the Physical and Chemical Properties of Ethylsilane

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## Compound of Interest

Compound Name: ethylsilane

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## Introduction

**Ethylsilane** ( $\text{C}_2\text{H}_8\text{Si}$ ) is an organosilicon compound with significant applications in materials science and organic synthesis. Its reactive nature, stemming from the silicon-hydrogen bond, makes it a valuable precursor for silicon-containing polymers and a versatile reducing agent in chemical transformations. This guide provides a comprehensive overview of the physical and chemical properties of **ethylsilane**, detailed experimental protocols for its handling and use, and visualizations of its reaction pathways.

## Physical Properties of Ethylsilane

**Ethylsilane** is a colorless, volatile, and flammable gas at room temperature and atmospheric pressure.<sup>[1]</sup> Its fundamental physical characteristics are summarized in the table below. A notable discrepancy exists in the reported boiling point of **ethylsilane**, with some sources citing  $-14\text{ }^{\circ}\text{C}$  and others  $19\text{ }^{\circ}\text{C}$ . This difference may arise from variations in measurement conditions or sample purity. For practical purposes, it is crucial to consider its high volatility and low flash point, necessitating careful handling in a controlled environment.

Property	Value	Reference(s)
Molecular Formula	C <sub>2</sub> H <sub>8</sub> Si	[1][2]
Molecular Weight	60.17 g/mol	[2]
Boiling Point	-14 °C / 19 °C	[1][2]
Melting Point	-180 °C	[1][2]
Density	0.6396 g/mL at -14 °C	[2]
Flash Point	< -40 °C	[3]
Vapor Pressure	3080 mmHg at 25 °C	[1]
Solubility	Generally soluble in organic solvents.	[4]

Note on Boiling Point Discrepancy: The significant difference in reported boiling points (-14 °C vs. 19 °C) highlights the importance of consulting specific supplier safety data sheets (SDS) and verifying the physical properties of the **ethylsilane** being used in any experimental setup.

## Chemical Properties and Reactivity

**Ethylsilane**'s chemical behavior is dominated by the reactivity of the Si-H bond, which is susceptible to cleavage and participation in a variety of reactions.

### Reactivity with Air and Moisture

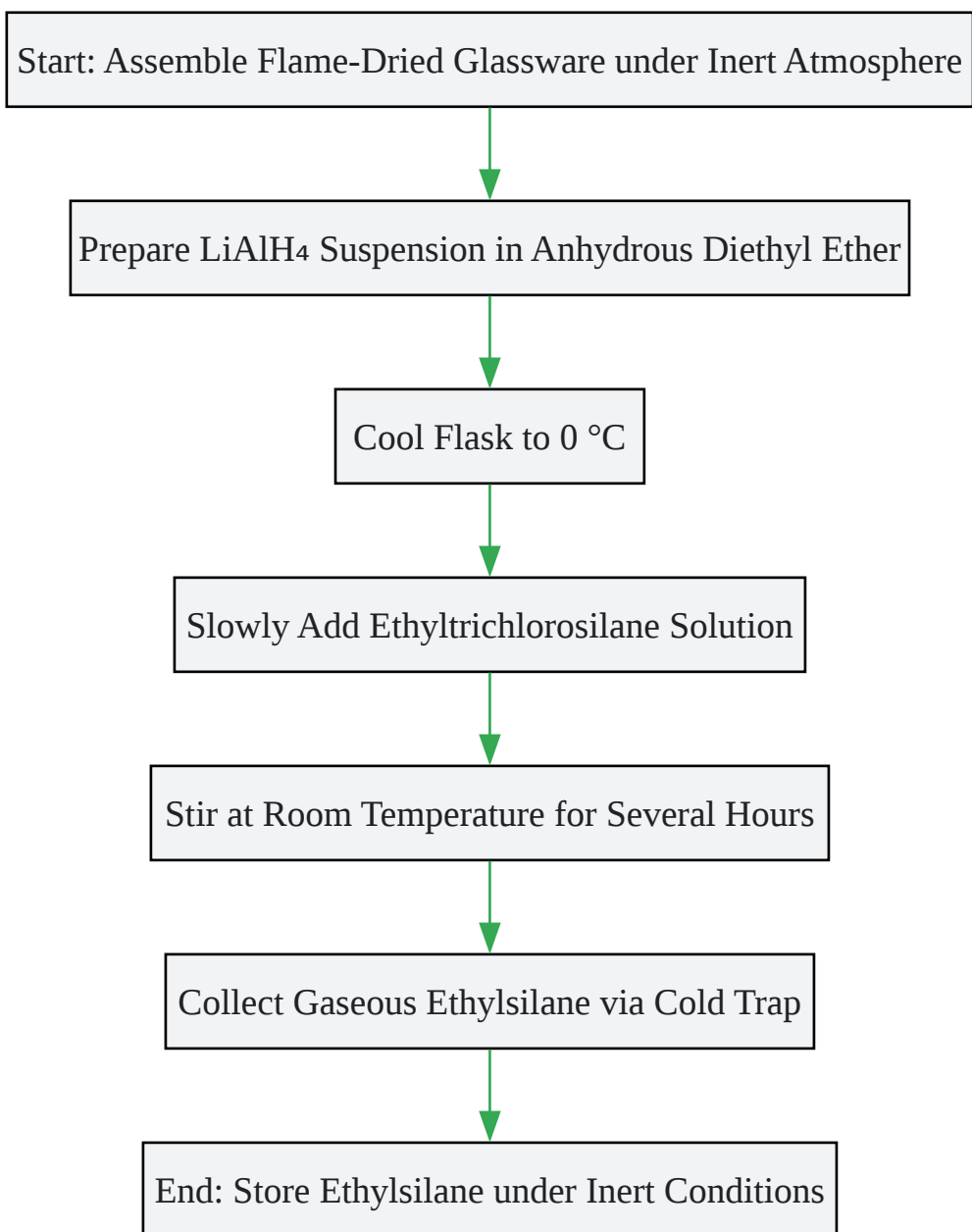
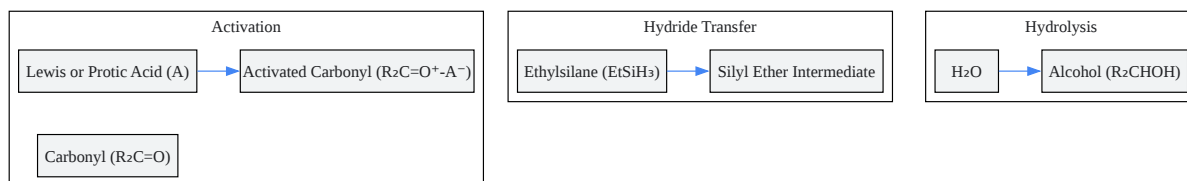
**Ethylsilane** is highly reactive with atmospheric moisture and oxygen. It can be pyrophoric, meaning it may ignite spontaneously in air.[2][5] This reactivity is due to the propensity of the silicon-hydrogen bond to undergo hydrolysis and oxidation. The reaction with water is rapid and produces ethylsilanol, which can further condense to form siloxanes, liberating hydrogen gas.

Reaction with Water:  $\text{C}_2\text{H}_5\text{SiH}_3 + \text{H}_2\text{O} \rightarrow \text{C}_2\text{H}_5\text{SiH}_2(\text{OH}) + \text{H}_2$

Due to this high reactivity, **ethylsilane** must be handled under an inert atmosphere, such as nitrogen or argon, and in a glove box or sealed system.[2]

## Thermal Decomposition

The thermal decomposition of **ethylsilane** has been studied under various conditions. At elevated temperatures, it primarily decomposes through the elimination of hydrogen to form ethylsilylene ( $\text{HSiC}_2\text{H}_5$ ), which can then undergo further reactions, including isomerization to vinylsilane or decomposition to ethylene and silane.[1][2] The decomposition pathway is crucial in Chemical Vapor Deposition (CVD) processes where **ethylsilane** is used as a precursor.[1]



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